

Technical Support Center: Synthesis of 6-(3-Aminophenyl)picolinic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(3-Aminophenyl)picolinic acid

Cat. No.: B111536

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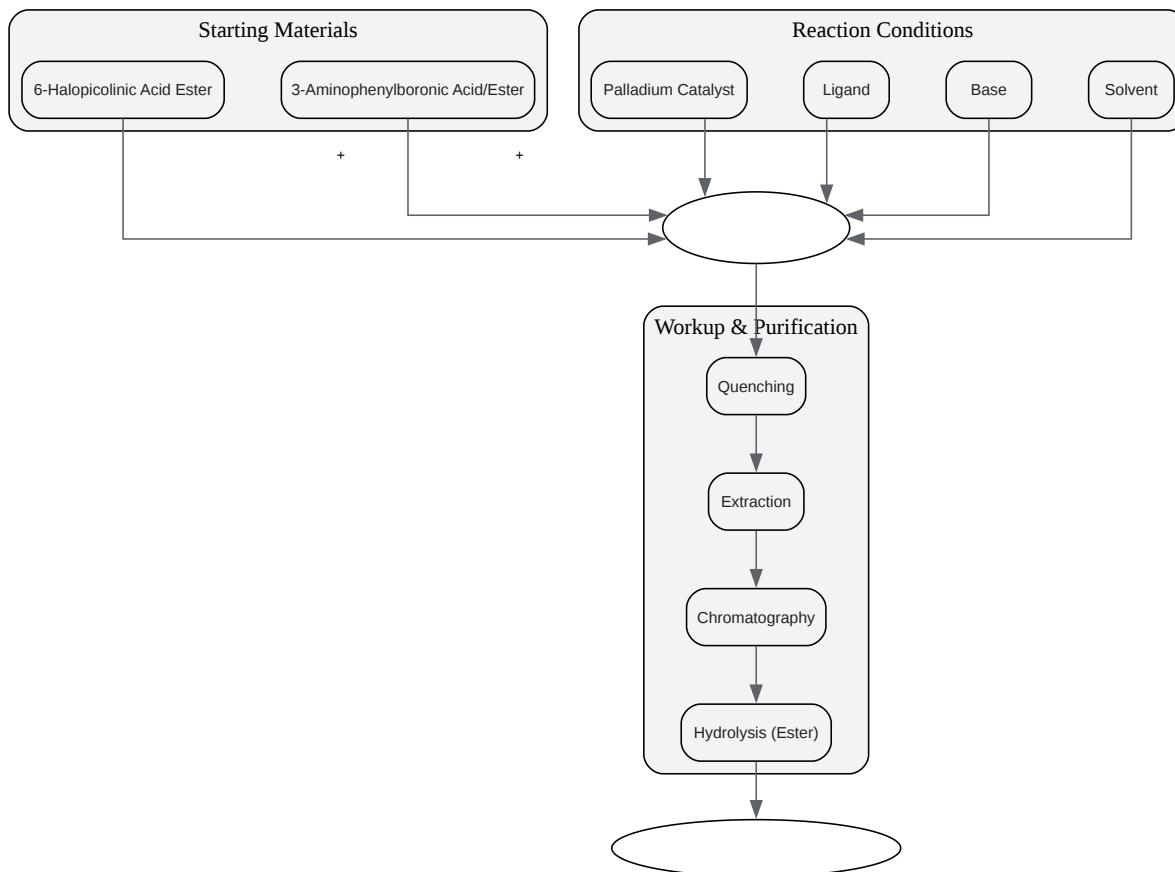
Welcome to the technical support center for the synthesis of **6-(3-Aminophenyl)picolinic acid**. This guide is designed for researchers, scientists, and professionals in drug development who are working on or planning to synthesize this valuable compound. As a key intermediate in pharmaceutical and materials science, achieving a high yield and purity of **6-(3-Aminophenyl)picolinic acid** is often critical.

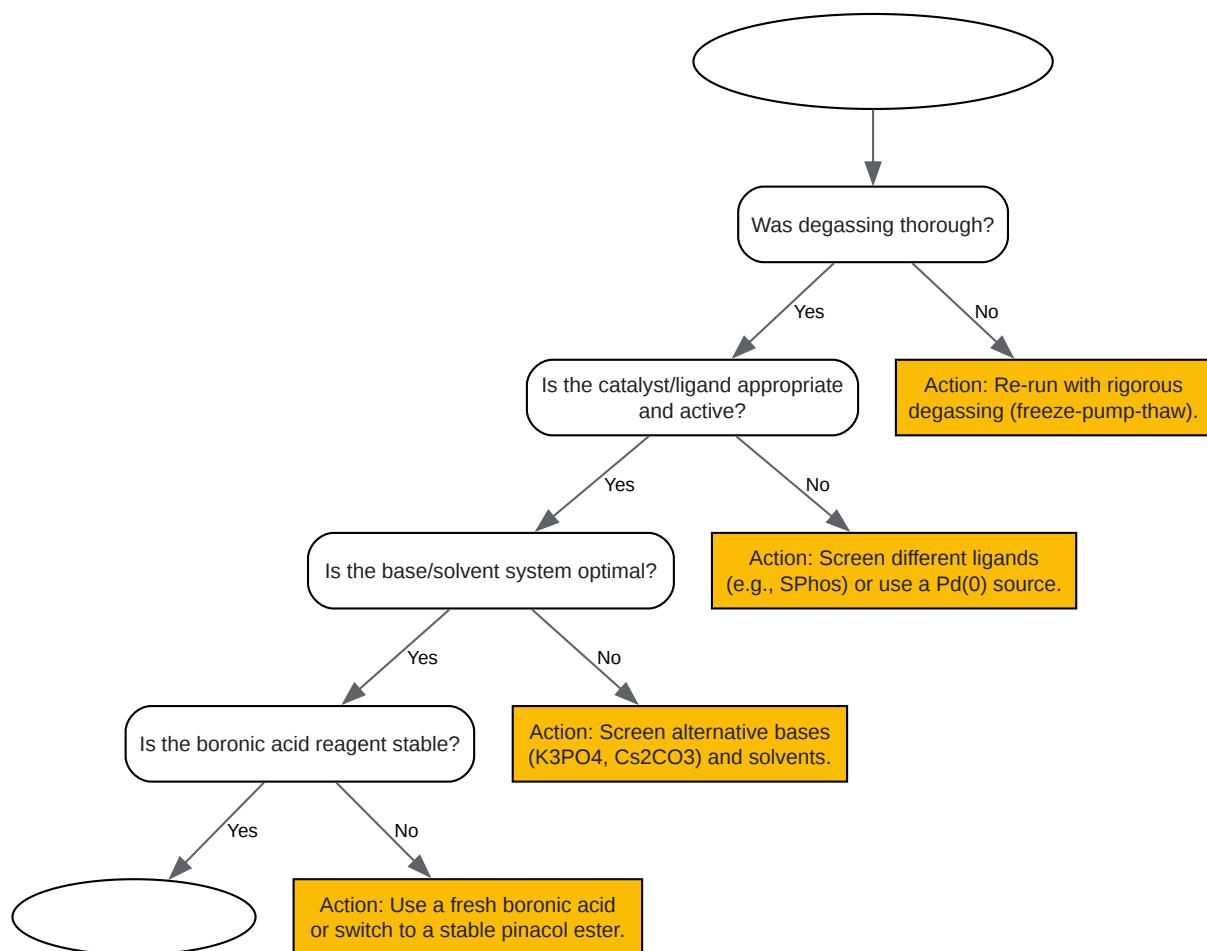
This document provides in-depth troubleshooting advice, frequently asked questions, and detailed protocols based on established chemical principles and field-proven insights. We will primarily focus on the most common and versatile synthetic route: the Suzuki-Miyaura cross-coupling reaction.

Overview of the Primary Synthetic Route: Suzuki-Miyaura Coupling

The synthesis of **6-(3-Aminophenyl)picolinic acid** is typically achieved by a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This powerful C-C bond-forming reaction joins a 6-halopicolinic acid derivative with a 3-aminophenylboronic acid derivative.^{[1][2]} The general scheme involves the reaction of an organoboron compound with an organic halide in the presence of a palladium catalyst and a base.^[3]

Below is a diagram illustrating the general synthetic workflow.



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Sources

- 1. chem.libretexts.org [chem.libretexts.org]

- 2. Suzuki Coupling [organic-chemistry.org]
- 3. youtube.com [youtube.com]
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Phone: (601) 213-4426
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